

Mancopper: A Technical Guide to a Broad-Spectrum Fungicide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mancopper

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Introduction

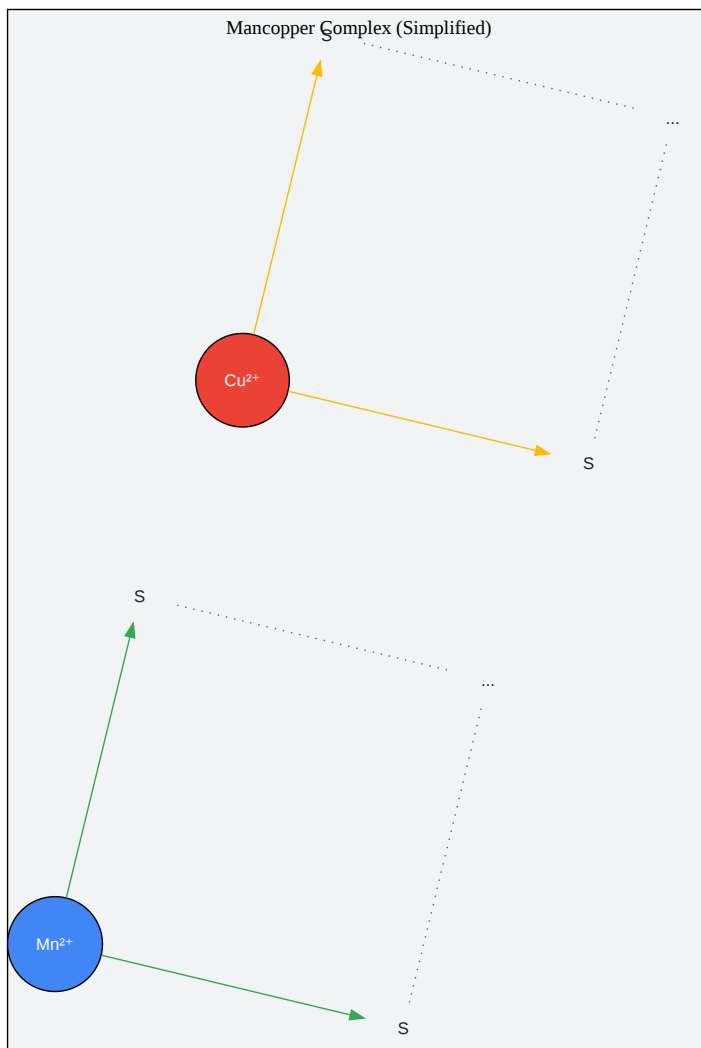
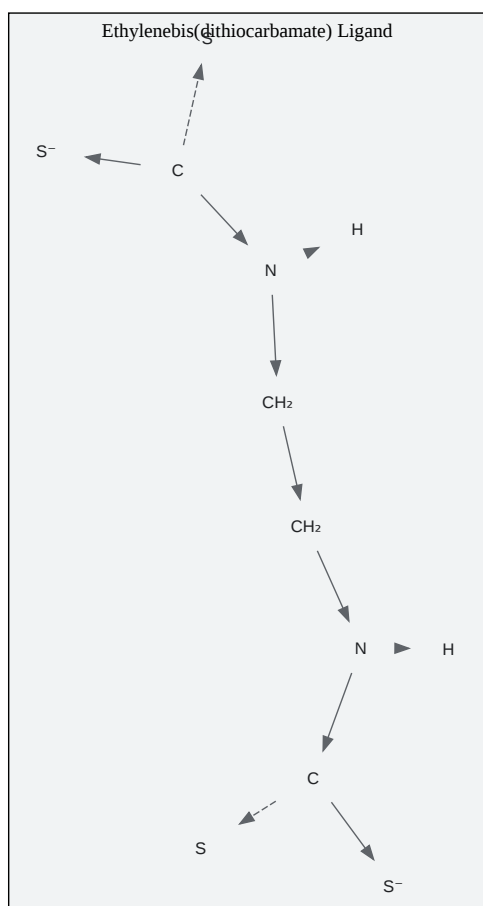
Mancopper is a widely utilized contact fungicide, valued for its broad-spectrum efficacy against a variety of fungal and bacterial diseases in agricultural applications. It is not a singular chemical entity but rather a complex mixture of the manganese and copper salts of ethylenebis(dithiocarbamate). This technical guide provides an in-depth overview of **Mancopper**, including its chemical composition, mode of action, and relevant experimental methodologies for its analysis.

Chemical Identity and Composition

Mancopper is chemically described as a mixed metal complex of ethylenebis(dithiocarbamate) containing manganese and copper.^[1] It is classified as a mixture, and its components include Maneb (manganese ethylenebis(dithiocarbamate)) and Cupreb (copper ethylenebis(dithiocarbamate)).^{[2][3]}

Identifier	Value	Source
CAS Registry Number	53988-93-5	[4] [5]
IUPAC Name	ethylenebis(dithiocarbamate) mixed metal complex containing c. 13.7% manganese and c. 4% copper	[1] [6]
Molecular Formula	C ₈ H ₁₂ CuMnN ₄ S ₈	[7] [8]
Synonyms	Dithane C-90, Carbamodithioic acid, 1,2-ethanediylbis-, copper-manganese complex	[2] [7] [9]

The structural basis of **Mancopper** is the ethylenebis(dithiocarbamate) ligand, which chelates with manganese (Mn²⁺) and copper (Cu²⁺) ions.



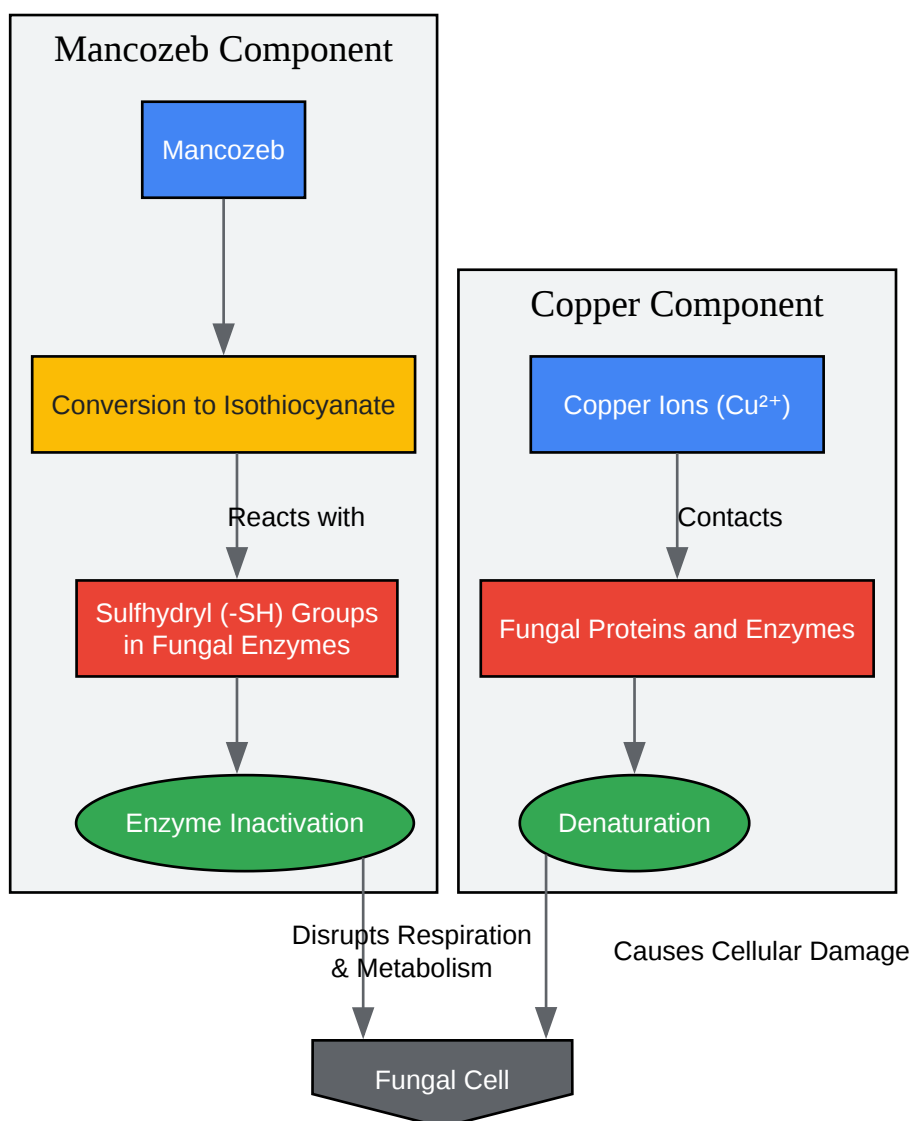
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Caption: Chemical structure of the ethylenebis(dithiocarbamate) ligand and a simplified representation of its coordination with manganese and copper ions in the **Mancopper** complex.

Mode of Action

Mancopper is a multi-site, contact fungicide, which means it acts on the surface of plants to prevent fungal spore germination and penetration.^{[1][10]} This multi-site activity is a key advantage, as it significantly lowers the risk of fungi developing resistance.^{[11][12]} The fungicidal activity of dithiocarbamates like those in **Mancopper** is attributed to their ability to chelate with metal cations and their metabolism to isothiocyanates. These isothiocyanates react with and inactivate vital sulfhydryl (-SH) groups within fungal enzymes, disrupting cellular respiration and other critical biochemical processes.^{[5][10][11]}

The copper component of **Mancopper** also contributes to its fungicidal and bactericidal properties. Copper ions can denature proteins and enzymes in pathogens they come into contact with on the plant surface.^{[13][14]} The combination of mancozeb and copper can enhance efficacy, with the dithiocarbamate component potentially increasing the penetration of copper into microbial cells.^[1]



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Caption: Simplified signaling pathway illustrating the multi-site mode of action of **Mancopper's** components on a fungal cell.

Experimental Protocols

The following provides a generalized workflow for the quantitative analysis of the metallic components in **Mancopper**, based on established analytical chemistry principles.

Protocol: Determination of Manganese and Copper Content

This protocol outlines a method for determining the percentage of manganese and copper in a **Mancopper** formulation using Flame Atomic Absorption Spectrometry (FAAS), a common technique for elemental analysis.

1. Sample Preparation and Digestion:

- Accurately weigh a known amount of the **Mancopper** sample.
- Transfer the sample to a digestion vessel.
- Add a mixture of concentrated nitric acid (HNO_3) and hydrochloric acid (HCl) (aqua regia).
- Digest the sample using a microwave-assisted digestion system to break down the organic matrix and bring the metals into solution. This ensures all metal ions are available for analysis.

2. Sample Dilution:

- After cooling, quantitatively transfer the digested sample to a volumetric flask.
- Dilute the sample to a known volume with deionized water.
- Further dilutions may be necessary to bring the concentration of manganese and copper within the linear working range of the FAAS instrument.

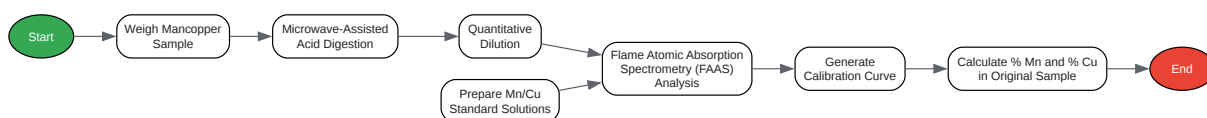
3. FAAS Analysis:

- Prepare a series of standard solutions of known manganese and copper concentrations.
- Aspirate the standards and the prepared sample solutions into the flame of the AAS instrument.
- Measure the absorbance of each solution at the specific wavelength for manganese and copper.
- Construct a calibration curve by plotting the absorbance of the standards against their concentrations.

- Determine the concentration of manganese and copper in the sample solutions from the calibration curve.

4. Calculation:

- Calculate the percentage of manganese and copper in the original **Mancopper** sample based on the measured concentrations, dilution factors, and the initial sample weight.



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Caption: Experimental workflow for the determination of manganese and copper content in a **Mancopper** sample.

Quantitative Data Summary

Parameter	Value	Reference
Manganese Content	~13.7%	[1][6]
Copper Content	~4%	[1][6]
FRAC Code	M:03 (Mancozeb component)	[1]

Conclusion

Mancopper remains a significant tool in disease management due to its broad-spectrum, multi-site mode of action, which effectively controls a wide range of pathogens while mitigating the development of resistance. Its chemical nature as a complex of ethylenebis(dithiocarbamate) with manganese and copper underpins its fungicidal and bactericidal properties. The analytical methods outlined provide a basis for the quality control and further research into this important agricultural product. This technical guide serves as a foundational resource for professionals in the fields of agricultural science, crop protection, and drug development.

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- To cite this document: BenchChem. [Mancopper: A Technical Guide to a Broad-Spectrum Fungicide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14648517#what-is-the-chemical-formula-of-mancopper]

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